

Application Notes and Protocols for Tert-Butyl Chlorodifluoroacetate Reactions

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Compound of Interest

Compound Name: *tert-Butyl chlorodifluoroacetate*

Cat. No.: B067039

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These application notes provide a detailed guide to the primary reactions of **tert-butyl chlorodifluoroacetate**, a versatile reagent in organic synthesis. The protocols focus on its application as a precursor for difluorocarbene generation, enabling difluoromethylation and difluorocyclopropanation reactions, as well as its use in Reformatsky-type additions.

Generation of Difluorocarbene from Tert-Butyl Chlorodifluoroacetate

Tert-butyl chlorodifluoroacetate serves as an effective precursor for the in situ generation of difluorocarbene ($:CF_2$). This highly reactive intermediate can then be trapped by a variety of nucleophiles and unsaturated systems. The thermal or base-induced decomposition of **tert-butyl chlorodifluoroacetate** proceeds via the elimination of tert-butanol and carbon dioxide, along with the chloride ion, to yield the singlet difluorocarbene.

Signaling Pathway for Difluorocarbene Generation and Subsequent Reactions

- To cite this document: BenchChem. [Application Notes and Protocols for Tert-Butyl Chlorodifluoroacetate Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b067039#step-by-step-guide-for-tert-butyl-chlorodifluoroacetate-reactions>]

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